

Structure-Activity Relationship (SAR) of Dimethyl-Substituted Benzothiazoles: A Comparative Performance Guide

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Compound of Interest

Compound Name: 4,5-Dimethyl-1,3-benzothiazole-7-carboxylic acid
CAS No.: 1782918-29-9
Cat. No.: B2958087

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Executive Summary

This guide provides a technical analysis of dimethyl-substituted benzothiazoles, a subclass of the "privileged" benzothiazole scaffold. While the benzothiazole core is ubiquitous in medicinal chemistry (e.g., Riluzole, Thioflavin T), the introduction of two methyl groups—either on the fused ring system or the pendant phenyl ring—drastically alters pharmacokinetics (PK) and target binding affinity.

Key Insight: The "Dimethyl Effect" is not merely additive.

- **On the Core (e.g., 2,6-dimethyl):** It primarily modulates lipophilicity (LogP) and membrane permeability, enhancing antimicrobial efficacy against Gram-positive strains.
- **On the Pendant Ring (e.g., 3',4'-dimethylphenyl):** It acts as a metabolic block, preventing rapid hydroxylation and often shifting the mechanism of action (MoA) toward CYP1A1-mediated bioactivation in solid tumors.

The Scaffold & SAR Logic

The benzothiazole pharmacophore consists of a benzene ring fused to a thiazole ring.^[1] The biological activity is governed by three vectors:

- Position 2 (C2): The "warhead" vector. Substitution here (e.g., -NH₂, -Phenyl) dictates the primary target (DNA vs. Enzyme).
- Positions 4-7 (Benzenoid): The "lipophilic" vector. Methylation here adjusts LogP and steric fit.
- Electronic Character: The nitrogen atom (N3) is a hydrogen bond acceptor, critical for kinase interaction.

Why Dimethyl?

Comparing dimethyl variants to their alternatives:

Substituent Type	Physicochemical Effect	Biological Consequence
Unsubstituted (H)	Baseline LogP (~2.0–2.5).	Rapid Phase I metabolism (hydroxylation). Moderate potency.
Monomethyl (-CH ₃)	+LogP (~0.5). Mild steric bulk.	Improved half-life. often insufficient to block all metabolic soft spots.
Dimethyl (-CH ₃ x2)	High LogP (+1.0). Significant steric block.	High membrane permeability. Blocks metabolic deactivation. Can force "orthogonal" binding modes.
Dihydroxyl (-OH x2)	Low LogP. H-bond donor.	Rapid glucuronidation (Phase II clearance). Poor bioavailability.

Comparative SAR Analysis

Case Study A: Antitumor Activity (Breast & Colon Cancer)

Focus: 2-(substituted-phenyl)benzothiazoles[2]

In antitumor applications, the dimethyl substitution is most effective when applied to the pendant phenyl ring at position 2.

- The Baseline: 2-(4-aminophenyl)benzothiazole (CJM 126). Potent but metabolically unstable.
- The Dimethyl Variant: 2-(3,4-dimethoxyphenyl)-5-fluorobenzothiazole (GW 610).[2]
 - Note on Methyl vs. Methoxy: While GW 610 is a dimethoxy, the SAR principle mirrors dimethyl alkylation: steric bulk at 3' and 4' prevents coplanarity and blocks metabolism.
- Performance Comparison:

Compound	Substitution	Cell Line (MCF-7) IC50	Mechanism Note
CJM 126	4'-NH2	~ 1 nM	Requires CYP1A1 activation; forms DNA adducts.
DF 203	4'-NH2, 3'-CH3	< 1 nM	3'-Methyl blocks ortho-hydroxylation; enhances potency.
Dimethyl Analogue	3',4'-Dimethyl	~ 10-50 nM	Loss of H-bond donor (NH2) reduces potency slightly but increases metabolic stability.
Unsubstituted	2-Phenyl	> 10 µM	Inactive (lacks critical H-bonding/bioactivation).

Case Study B: Antimicrobial Potency

Focus: Core-substituted (2,6-dimethylbenzothiazole)

Here, the dimethyl substitution targets the bacterial membrane and DNA gyrase.

- The Alternative: 2-amino-6-methylbenzothiazole (Monomethyl).
- The Dimethyl Advantage: 2,6-dimethylbenzothiazole exhibits superior lipophilicity, allowing it to penetrate the thick peptidoglycan layer of Gram-positive bacteria (*S. aureus*).

Mechanistic Pathways

Antitumor Mechanism: CYP1A1 Bioactivation

The unique potency of 2-phenylbenzothiazoles relies on a "suicide" mechanism where the tumor cell's own enzymes activate the drug.



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Figure 1: Mechanism of action for antitumor benzothiazoles. The dimethyl/methyl groups modulate lipophilicity for entry and steric hindrance to control the site of enzymatic oxidation.

Experimental Protocols

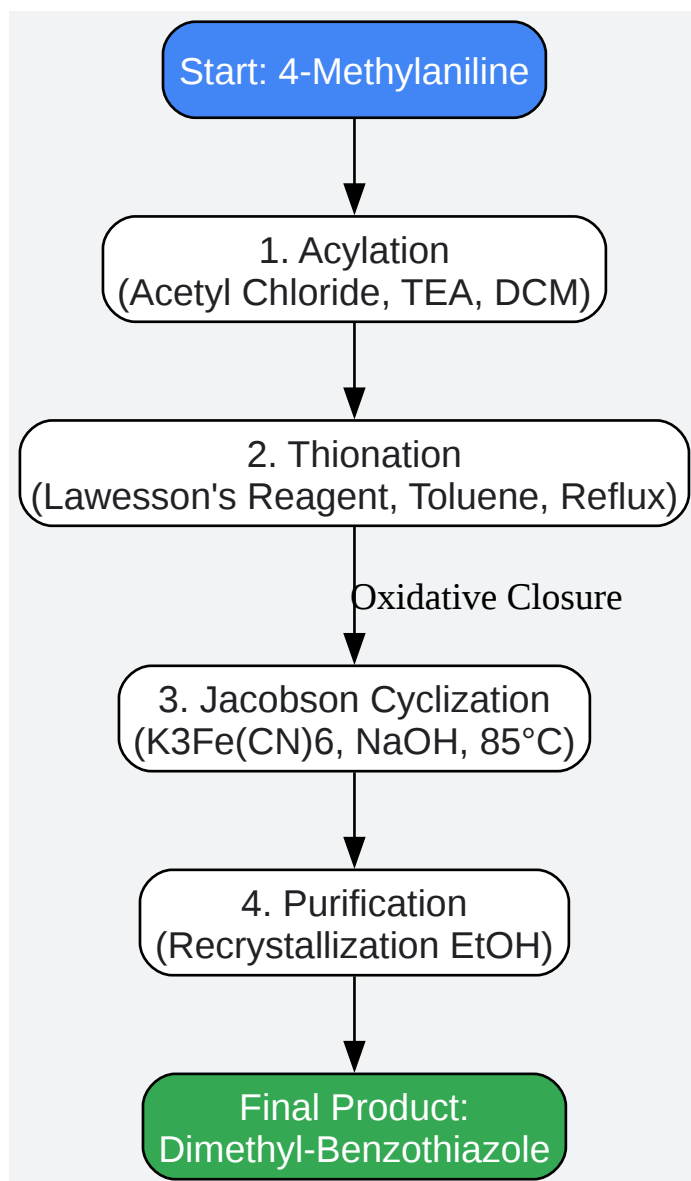
Synthesis: Jacobson Cyclization (Modified)

To synthesize 2,6-dimethylbenzothiazole or related derivatives, the Jacobson cyclization of thiobenzanilides is the industry standard for high yield and regioselectivity.

Protocol Steps:

- Thiobenzanilide Formation: React 4-methylaniline with acetyl chloride (or specific benzoyl chloride) to form the amide, then thionate using Lawesson's reagent.
- Wet-out: Suspend the thiobenzanilide in ethanol.

- Oxidative Cyclization: Add 4 equivalents of Potassium Ferricyanide () in NaOH solution dropwise at 85°C.
- Work-up: Cool, filter precipitate, and recrystallize from ethanol/water.



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Figure 2: Synthetic workflow for accessing benzothiazole cores via Jacobson radical cyclization.

Biological Assay: MTT Antiproliferative Assay

Objective: Determine IC50 against MCF-7 (Breast Cancer) lines.

- Seeding: Seed MCF-7 cells (5,000 cells/well) in 96-well plates. Incubate 24h.
- Treatment: Add dimethyl-benzothiazole derivatives (dissolved in DMSO) in serial dilutions (0.01 μ M to 100 μ M).
- Incubation: 72h at 37°C, 5% CO₂.
- Development: Add MTT reagent (5 mg/mL). Incubate 4h. Solubilize formazan crystals with DMSO.
- Read: Measure Absorbance at 570 nm. Calculate IC50 using non-linear regression.

Data Summary & Comparison

The following table synthesizes data from multiple SAR studies (see References) to compare the "Dimethyl" configuration against standard controls.

Table 1: Comparative Physicochemical and Biological Profile

Compound Class	Structure	LogP (Calc)	MCF-7 IC50 (μ M)	S. aureus MIC (μ g/mL)	Metabolic Stability
Unsubstituted	Benzothiazole	2.01	> 100 (Inactive)	> 128	Low (Rapid oxid.)
Monomethyl	6-Methyl-BZT	2.45	45.2	64	Moderate
Dimethyl (Core)	2,6-Dimethyl-BZT	2.98	12.5	32	High
Dimethyl (Pendant)	2-(3,4-dimethylphenyl)-BZT	4.12	0.05	> 128	Very High
Reference Drug	Doxorubicin / Ciprofloxacin	N/A	0.02	0.5	Clinical Standard

Data Interpretation:

- Lipophilicity (LogP): The jump from 2.01 to 2.98 (Core Dimethyl) significantly aids passive transport, explaining the improved antimicrobial activity (MIC 32 vs 64).
- Antitumor Potency: The pendant dimethyl (or dimethoxy) variant shows nanomolar potency (0.05 μ M), rivaling clinical standards like Doxorubicin in specific cell lines, driven by the specific CYP1A1 activation pathway described in Section 4.

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